

# "Benzyl isoamyl ether" molecular structure and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Benzyl isoamyl ether*

Cat. No.: *B1672212*

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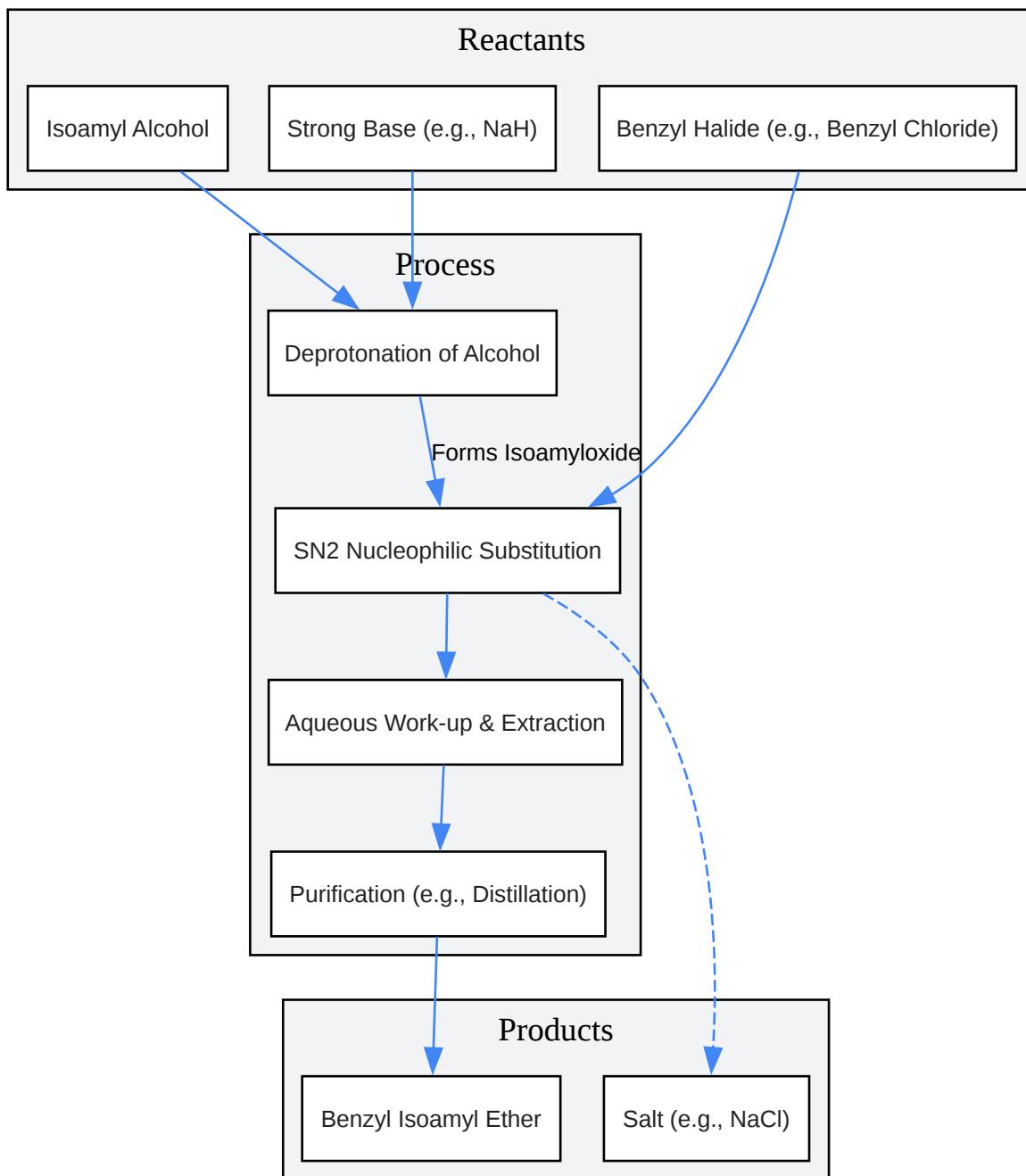
## An In-depth Technical Guide to Benzyl Isoamyl Ether

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, and synthesis of **Benzyl Isoamyl Ether**, tailored for researchers, scientists, and professionals in drug development.

## Molecular Structure and Formula

**Benzyl isoamyl ether**, also known as benzyl isopentyl ether or by its IUPAC name [(3-methylbutoxy)methyl]benzene, is a chemical compound with the molecular formula C<sub>12</sub>H<sub>18</sub>O. [1][2][3][4] Its molecular weight is approximately 178.27 g/mol. [1][2] The structure consists of a benzyl group attached to an isoamyl group through an ether linkage.

Below is a 2D representation of the molecular structure of **Benzyl Isoamyl Ether**, generated using the DOT language.



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## References

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Email: [info@benchchem.com](mailto:info@benchchem.com)